

Application Note: Measuring S-Adenosylmethionine (SAM) Levels After PF-9366 Treatment

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Compound of Interest

Compound Name: PF-9366

Cat. No.: B10787349

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Audience: Researchers, scientists, and drug development professionals.

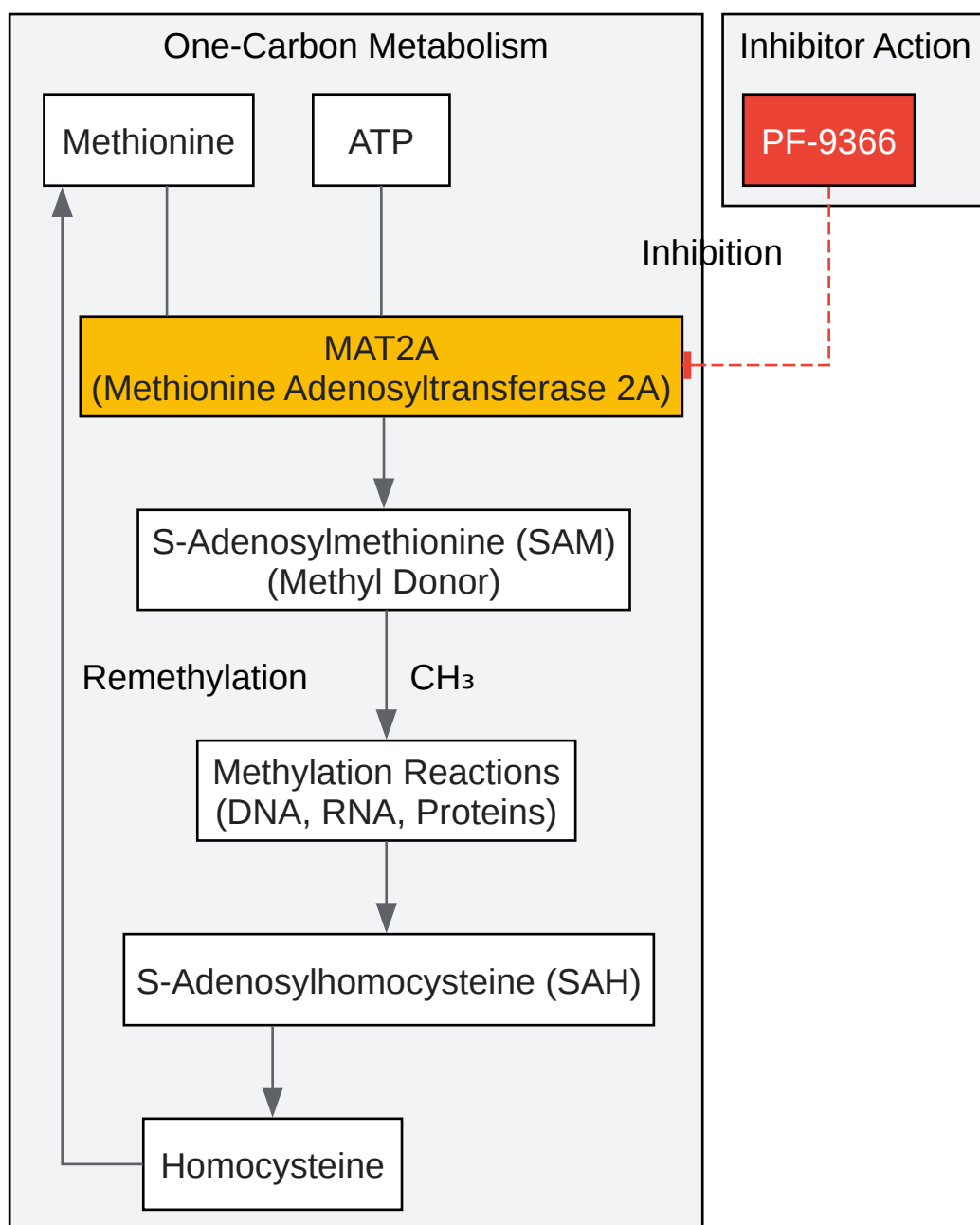
Introduction: S-adenosylmethionine (SAM) is a universal methyl donor essential for the methylation of DNA, RNA, proteins, and lipids.[1][2][3][4] The synthesis of SAM from L-methionine and ATP is catalyzed by the enzyme methionine adenosyltransferase (MAT).[5][6][7] The MAT2A isoform, in particular, is the primary enzyme responsible for SAM production in extrahepatic tissues and is often deregulated in cancer.[5][6][8] **PF-9366** is a potent and selective allosteric inhibitor of human methionine adenosyltransferase 2A (MAT2A).[5][8][9][10] By inhibiting MAT2A, **PF-9366** effectively reduces the intracellular levels of SAM, thereby impacting cellular methylation potential and inhibiting the proliferation of cancer cells.[9][11][12][13]

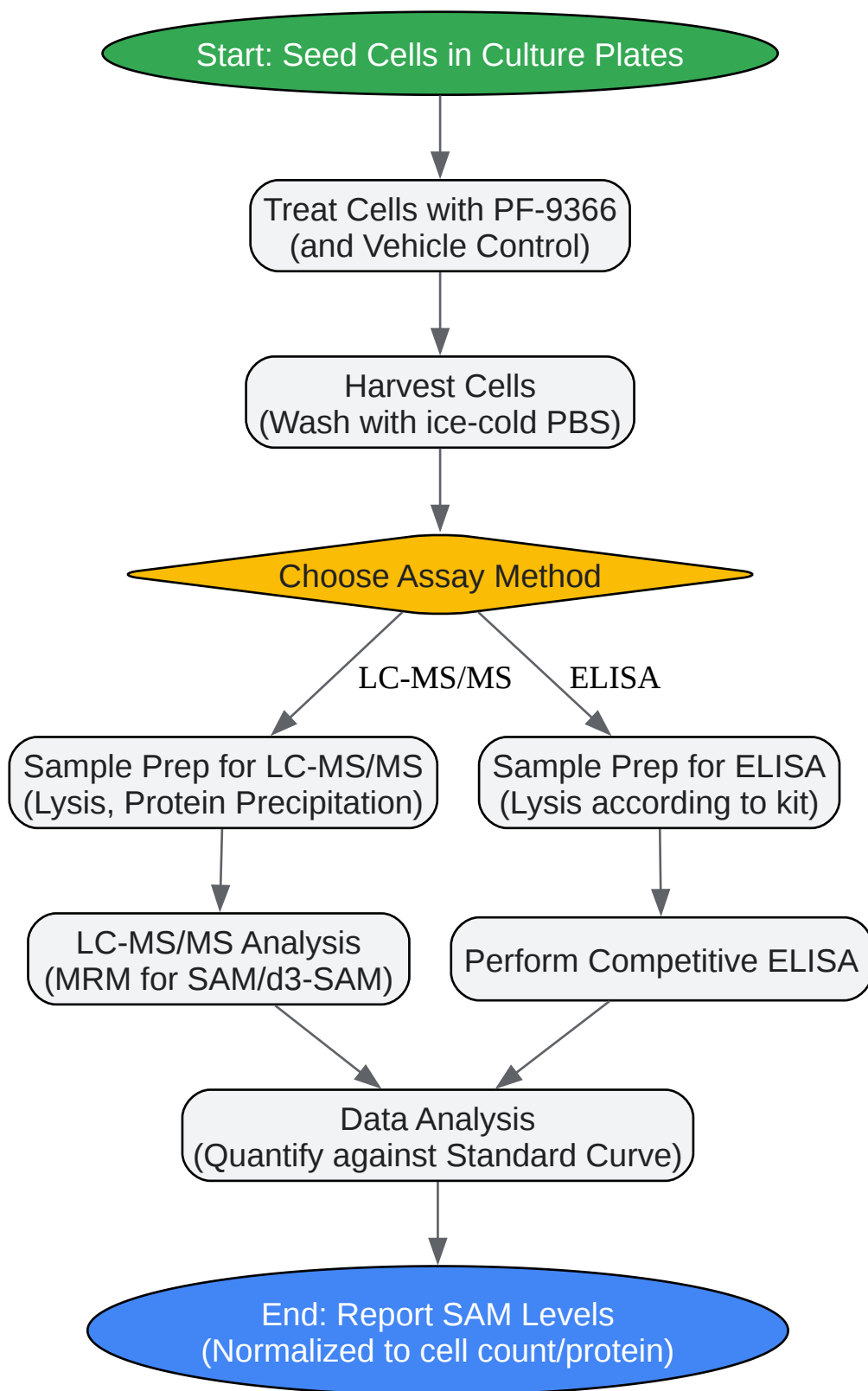
This document provides detailed protocols for treating cells with **PF-9366** and subsequently measuring the intracellular levels of SAM using two common analytical methods: Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) and Enzyme-Linked Immunosorbent Assay (ELISA).

Mechanism of Action of PF-9366

PF-9366 binds to an allosteric site on the MAT2A enzyme.[5][6] This binding event alters the enzyme's active site, which leads to an increase in substrate affinity but a decrease in enzyme turnover, ultimately resulting in the inhibition of SAM production.[5][6] The reduction in SAM

levels disrupts the one-carbon metabolism pathway, affecting numerous downstream methylation events crucial for cell growth and survival.[\[14\]](#)[\[15\]](#)[\[16\]](#)





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References

- 1. cellbiolabs.com [cellbiolabs.com]
- 2. S-Adenosylmethionine (SAM) ELISA Kit [cellbiolabs.com]
- 3. mybiosource.com [mybiosource.com]
- 4. S-adenosylmethionine (SAM) - Methylation Panel - Lab Results explained | HealthMatters.io [healthmatters.io]
- 5. Targeting S-adenosylmethionine biosynthesis with a novel allosteric inhibitor of Mat2A - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- 7. edoc.ub.uni-muenchen.de [edoc.ub.uni-muenchen.de]
- 8. tribioscience.com [tribioscience.com]
- 9. medchemexpress.com [medchemexpress.com]
- 10. caymanchem.com [caymanchem.com]
- 11. selleckchem.com [selleckchem.com]
- 12. mdpi.com [mdpi.com]
- 13. Inhibition of MAT2A-Related Methionine Metabolism Enhances The Efficacy of Cisplatin on Cisplatin-Resistant Cells in Lung Cancer - PMC [pmc.ncbi.nlm.nih.gov]
- 14. Identification of a natural inhibitor of methionine adenosyltransferase 2A regulating one-carbon metabolism in keratinocytes - PubMed [pubmed.ncbi.nlm.nih.gov]
- 15. Identification of a natural inhibitor of methionine adenosyltransferase 2A regulating one-carbon metabolism in keratinocytes - PMC [pmc.ncbi.nlm.nih.gov]
- 16. researchgate.net [researchgate.net]
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